

A Comparative Guide to Selective FGFR4 Inhibitors: INCB062079 and Beyond

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Compound of Interest

Compound Name: INCB38579

Cat. No.: B15609461

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The fibroblast growth factor receptor 4 (FGFR4) signaling pathway has emerged as a critical oncogenic driver in a subset of hepatocellular carcinoma (HCC) and other solid tumors, primarily through its activation by the ligand FGF19.[1][2] This has spurred the development of selective FGFR4 inhibitors as a promising therapeutic strategy.[3] This guide provides an objective comparison of INCB062079 with other key selective FGFR4 inhibitors, supported by preclinical and clinical data, detailed experimental methodologies, and visual diagrams of key biological processes.

Data Presentation: A Quantitative Comparison

The following tables summarize the performance of INCB062079 and other selective FGFR4 inhibitors based on key pharmacological parameters.

Table 1: Biochemical Potency and Selectivity of FGFR4 Inhibitors

Compound	Type	FGFR4 IC50 (nM)	Selectivity vs. FGFR1	Selectivity vs. FGFR2	Selectivity vs. FGFR3	Kinase Selectivity	Reference
INCB062079	Irreversible Covalent	1.2	>250-fold	>250-fold	>250-fold	>800-fold vs. large kinase panel	[4]
Fisogatinib (BLU-554)	Irreversible Covalent	5	~125-fold (624 nM)	~440-fold (2203 nM)	~157-fold (787 nM)	Highly selective	[5][6]
Roblitinib (FGF401)	Reversible Covalent	1.9	>1000-fold	>1000-fold	>1000-fold	>1000-fold vs. panel of 65 kinases	[7][8]
EVER4010001	Not Specified	2.4	>1000-fold	>1000-fold	>1000-fold	>1000-fold vs. all other kinases	[9]
BLU-9931	Irreversible Covalent	Not Specified	No sensitivity	No sensitivity	No sensitivity	Promising kinase group selectivity	[10]

Table 2: In Vitro Cellular Activity of FGFR4 Inhibitors

Compound	Cell Line (FGF19- Amplified)	EC50 (nM)	Cell Line (No FGF19- FGFR4 Dependence)	EC50 (nM)	Reference
INCB062079	FGF19- amplified HCC	< 200	HCC lines or normal cells	> 5000	[4] [11]
Roblitinib (FGF401)	HUH7, Hep3B, JHH7	12, 9, 9	HEPG2, JHH	> 10,000	[8]

Table 3: Summary of In Vivo Antitumor Activity

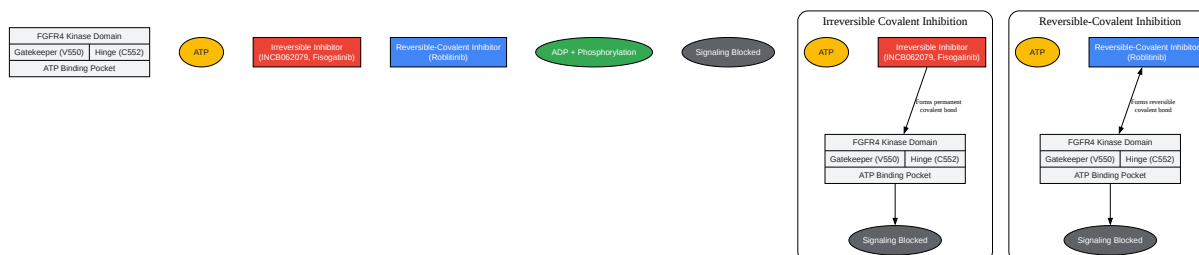
Compound	Animal Model	Dose	Antitumor Effect	Reference
INCB062079	Subcutaneous HCC xenografts	10-30 mg/kg BID	Inhibition of growth and significant tumor regressions	[4]
Orthotopic HCC model	Not Specified	Significant inhibition of tumor growth		
Fisogatinib (BLU- 554)	Hep3B or LIX- 066 xenografts	Not Specified	Tumor regression	[12] [13]
Roblitinib (FGF401)	Hep3B xenograft model	10-100 mg/kg BID	Dose-dependent tumor growth inhibition to stasis	[8]

Table 4: Clinical Trial Overview of Selective FGFR4 Inhibitors

Compound	Phase	Status	Key Findings / Population	Reference
INCB062079	Phase 1	Terminated	Manageable safety profile, evidence of target inhibition. Terminated due to slow patient accrual.	[14] [15]
Fisogatinib (BLU-554)	Phase 1	Completed	Well-tolerated; Overall Response Rate (ORR) of 17% in FGF19-positive HCC patients.	[12] [16]
Roblitinib (FGF401)	Phase 1/2	Ongoing	Favorable pharmacokinetics with evidence of FGFR4 inhibition. Recommended Phase 2 Dose (RP2D) of 120 mg QD.	[17] [18]
EVER4010001	Phase 1	Completed	In combination with pembrolizumab, RP2D of 80 mg BID was determined. Promising efficacy.	[9] [18]

Signaling Pathways and Mechanisms of Action

Visualizing the complex biological processes involved is crucial for understanding the therapeutic rationale and mechanism of these inhibitors.



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